

1,1-Dimethylhydrazine chemical properties and reactivity

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Compound of Interest

Compound Name: 1,1'-diMethyl-

Cat. No.: B3231576

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An In-depth Technical Guide to 1,1-Dimethylhydrazine: Chemical Properties and Reactivity

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

1,1-Dimethylhydrazine, commonly known as Unsymmetrical Dimethylhydrazine (UDMH), is a versatile and highly reactive chemical compound with the formula $(\text{CH}_3)_2\text{NNH}_2$. It is a powerful reducing agent and a key component in hypergolic bipropellant systems, primarily for rocket and spacecraft propulsion. Its high toxicity and flammability necessitate stringent handling protocols. This document provides a comprehensive overview of the chemical properties, reactivity, experimental protocols, and safety considerations for UDMH, intended for a technical audience.

General and Physical Properties

UDMH is a clear, colorless, hygroscopic liquid at room temperature.^{[1][2][3]} It possesses a characteristic sharp, fishy, or ammonia-like odor.^{[1][4][5]} Upon exposure to air, it can absorb oxygen and carbon dioxide, gradually turning yellowish.^{[3][4]} Its vapors are heavier than air and can travel to an ignition source, causing a flashback.^{[1][6]}

Table 1: Physical and Chemical Properties of 1,1-Dimethylhydrazine

Property	Value	References
Molecular Formula	C ₂ H ₈ N ₂	[1][3]
Molecular Weight	60.10 g/mol	[1][3][6]
Appearance	Clear, colorless liquid	[1][2][6]
Odor	Ammonia-like, fishy	[2][4][5]
Density	0.7914 g/mL at 22 °C	[4][6][7]
Melting Point	-57 °C (-71 °F)	[4][6][8]
Boiling Point	64.0 °C (147.1 °F)	[4][6][8]
Vapor Pressure	157 mmHg at 25 °C (77 °F)	[6][8]
Vapor Density	1.94 (Air = 1)	[5][6]
Flash Point	-15 °C (5 °F)	[2][6]
Autoignition Temp.	249 °C (480 °F)	[2][6]
Explosive Limits	2.0% - 95.0% by volume in air	[2][5][6]
Ionization Potential	8.05 eV	[5][6]
pKa	7.21 at 25°C	[8]

Spectral Data

Detailed spectral analyses are crucial for the identification and quantification of UDMH. While specific peak data is extensive, the primary analytical techniques are summarized below.

Table 2: Spectral Data for 1,1-Dimethylhydrazine

Data Type	Description	References
Nuclear Magnetic Resonance (^1H NMR)	Used for structural confirmation and purity analysis.	[9]
Infrared (IR) Spectroscopy	Characterizes functional groups and bonding within the molecule.	[9]
Mass Spectrometry (MS)	Determines the molecular weight and fragmentation pattern.	[10]
UV-VIS Spectroscopy	Analytical method used by NIOSH for monitoring.	[5]

Solubility

UDMH's solubility is a key factor in its application and environmental fate. It is miscible with water, a property that contrasts with its high solubility in many organic solvents.[\[3\]](#)[\[4\]](#)

Table 3: Solubility of 1,1-Dimethylhydrazine

Solvent	Solubility	References
Water	Miscible (slowly decomposes)	[3] [4] [6] [8]
Ethanol	Miscible / Very Soluble	[1] [4] [8]
Methanol	Very Soluble	[1] [8]
Ether	Miscible	[7] [11]
Hydrocarbons (e.g., Kerosene)	Miscible	[4] [7] [11]
N,N-Dimethylformamide (DMF)	Miscible	[7] [11]

Reactivity Profile

UDMH is a highly reactive compound, classified as a powerful reducing agent and a base.[1][6] Its reactivity is the basis for its primary applications and also accounts for its significant hazards.

Reactivity with Oxidizing Agents

The most notable reactions of UDMH are with strong oxidizers. It is hypergolic, meaning it ignites spontaneously upon contact with certain oxidizers, a property utilized in rocket propulsion.[12]

- Nitrogen Tetroxide (N_2O_4) and Nitric Acid: Contact with fuming nitric acid or nitrogen tetroxide results in immediate and violent ignition.[1][6] This is a common bipropellant combination.
- Hydrogen Peroxide (H_2O_2): Ignition can occur on contact with hydrogen peroxide.[1][6] The oxidation of UDMH with H_2O_2 , especially in the presence of copper, can produce the carcinogen N-nitrosodimethylamine (NDMA).[13]
- Air/Oxygen: UDMH is highly flammable over a wide range of vapor concentrations in air.[1][6] It may ignite spontaneously when spread on a large, exposed surface.[1][6] Autoxidation in the presence of air can produce formaldehyde dimethylhydrazine, nitrogen, and water as major products.[14] This reaction is catalyzed by metals.[13][14]

Reactivity as a Base

As a hydrazine derivative, UDMH acts as a base and reacts exothermically with acids to form salts.[1][6] This is a standard acid-base neutralization reaction.

Thermal Decomposition

UDMH is stable under normal temperatures but can become unstable and decompose at elevated temperatures and pressures.[6] Prolonged exposure of containers to heat can lead to violent rupture due to decomposition.[1][6]

- Gas-Phase Decomposition: A study of its thermal decomposition in the gas phase near 400°C determined the reaction to be first-order with an activation energy of 28.7 kcal/mole.[15]

- **Decomposition Products:** The primary products of thermal degradation include hydrogen cyanide (HCN), nitrogen (N₂), and ammonia (NH₃).^[10] When burned, it generates toxic oxides of nitrogen.^{[1][6]}

Experimental Protocols

Synthesis Protocols

UDMH is produced industrially by several methods.

- **Olin Raschig Process:** This common industrial method involves the reaction of monochloramine (NH₂Cl) with dimethylamine ((CH₃)₂NH) to produce 1,1-dimethylhydrazinium chloride, which is then neutralized to yield UDMH.^[4] $(\text{CH}_3)_2\text{NH} + \text{NH}_2\text{Cl} \rightarrow (\text{CH}_3)_2\text{NNH}_2 \cdot \text{HCl}$
- **Reduction of N-Nitrosodimethylamine:** A classic laboratory and historical synthesis route involves the reduction of N-Nitrosodimethylamine using a reducing agent like zinc dust in acetic acid.^{[4][16][17]} $(\text{CH}_3)_2\text{NNO} + \text{Zn}/\text{CH}_3\text{COOH} \rightarrow (\text{CH}_3)_2\text{NNH}_2$

Safe Handling and Personal Protective Equipment (PPE)

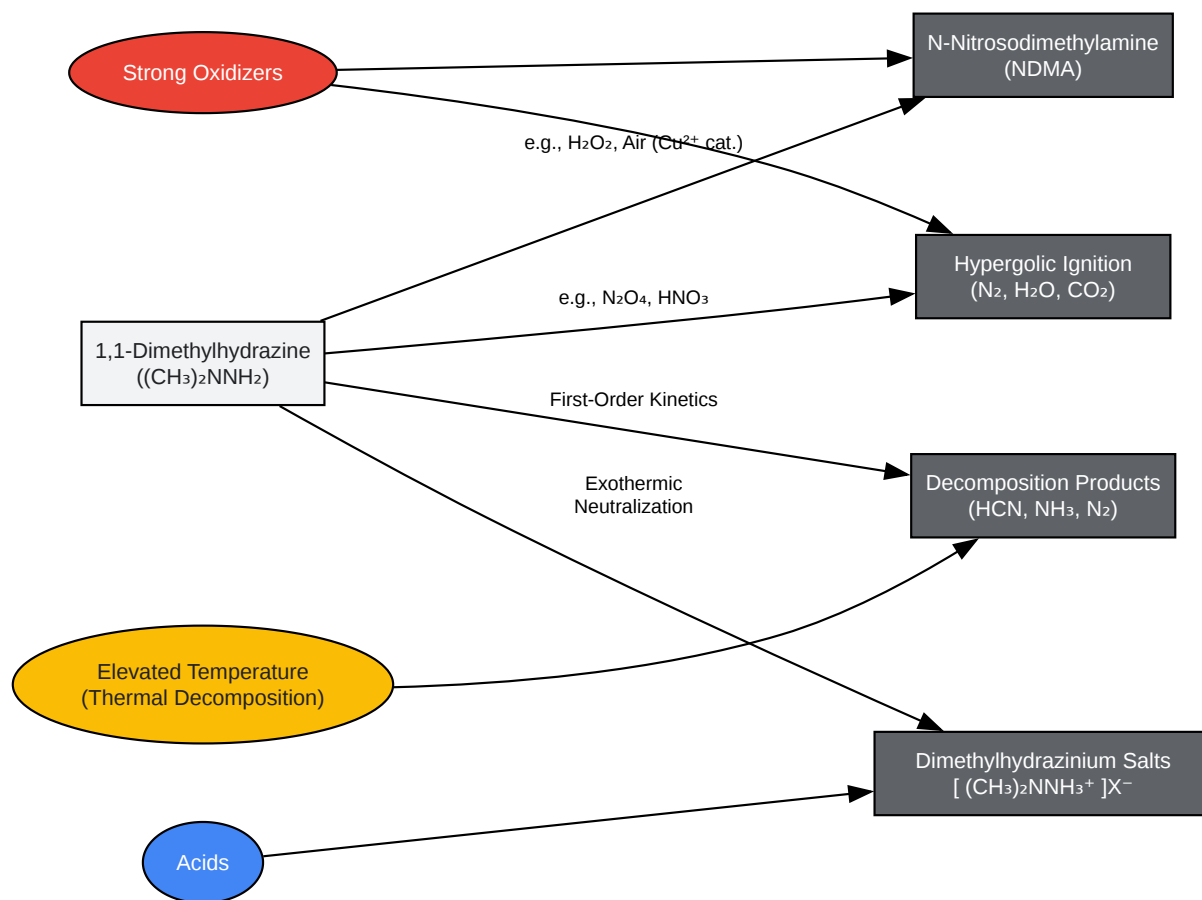
Due to its high toxicity, corrosivity, and flammability, UDMH must be handled with extreme caution using stringent safety protocols.^{[6][18][19]}

- **Engineering Controls:** All work must be conducted in a certified ducted chemical fume hood.^[20] The work area must be equipped with an eyewash station and an emergency safety shower.^{[20][21]} All equipment used for handling must be properly grounded to prevent static discharge.^[6]
- **Personal Protective Equipment (PPE):**
 - **Hand Protection:** Wear chemically resistant gloves. Butyl rubber is often recommended, but manufacturers' compatibility charts should always be consulted.^{[20][21]}
 - **Body Protection:** A chemically resistant apron, lab coat, or full suit is required to prevent skin contact.^{[18][21]}
 - **Eye Protection:** Wear chemical splash goggles and a face shield.^{[18][21]}

- Respiratory Protection: If engineering controls are insufficient or for emergency situations, a NIOSH-approved full-facepiece airline respirator in positive pressure mode is required.
[20] A comprehensive respiratory protection program must be in place.[20]
- Spill Response:
 - Evacuate the area and eliminate all ignition sources (no flames, sparks, or smoking).[6][18]
 - Wear a full chemical protective suit with a self-contained breathing apparatus (SCBA).[18]
 - Absorb the spill with inert, non-combustible material such as sand or earth.[6][18] Do not use combustible absorbents like sawdust.[18]
 - Collect the absorbed material using non-sparking tools and place it in a sealed, properly labeled container for disposal.[6][18]
- Fire Fighting:
 - Use dry chemical, CO₂, water spray, or alcohol-resistant foam.[21]
 - Firefighters must wear full protective gear and SCBA.[18]
 - Containers exposed to fire should be cooled with a water spray to prevent rupture.[21] Poisonous gases, including nitrogen oxides, are produced in a fire.[21]

Mandatory Visualizations

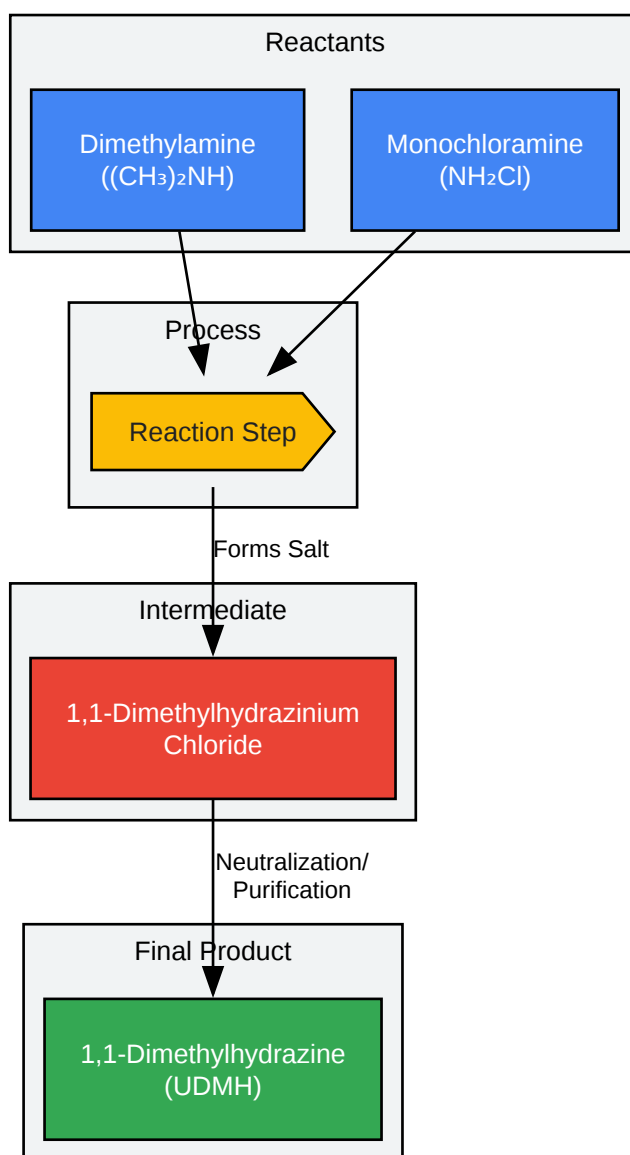
Diagram 1: Reactivity Profile of 1,1-Dimethylhydrazine



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Caption: Reactivity pathways of 1,1-Dimethylhydrazine (UDMH).

Diagram 2: Olin Raschig Synthesis Workflow



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Caption: Industrial synthesis of UDMH via the Olin Raschig process.

Diagram 3: Safe Handling Workflowdot

// Define nodes for the workflow Start [label="Start Handling Protocol", shape=invhouse, fillcolor="#F1F3F4", fontcolor="#202124"]; Prep [label="1. Prepare Work Area\n(Fume Hood, Ground Equipment,\nSpill Kit Ready)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; PPE [label="2. Don Full PPE\n(Gloves, Goggles, Face Shield,\nResistant Clothing)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Handling [label="3. Conduct Experiment\n(Transfer


```
UDMH in Hood,\nUse Non-Sparking Tools)", fillcolor="#FBBC05", fontcolor="#202124"]; Check  
[label="Spill or Exposure?", shape=diamond, fillcolor="#EA4335", fontcolor="#FFFFFF"];  
Cleanup [label="4. Decontaminate & Clean\n(Quench excess UDMH,\nClean glassware in  
hood)", fillcolor="#34A853", fontcolor="#FFFFFF"]; Waste [label="5. Dispose of Waste\n(Collect  
all waste in sealed,\nlabeled containers)", fillcolor="#34A853", fontcolor="#FFFFFF"]; End  
[label="End Protocol", shape=house, fillcolor="#F1F3F4", fontcolor="#202124"]; Emergency  
[label="EMERGENCY\n(Execute Spill/Exposure Protocol,\nEvacuate, Call for Help)",  
fillcolor="#202124", fontcolor="#FFFFFF", shape=octagon];
```

```
// Define the workflow edges Start -> Prep; Prep -> PPE; PPE -> Handling; Handling -> Check;  
Check -> Cleanup [label="No"]; Check -> Emergency [label="Yes"]; Cleanup -> Waste; Waste -  
> End; Emergency -> End [style=dashed, label="Post-Incident"]; }
```

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